

acetophenone oxime chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetophenone oxime

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An In-depth Technical Guide to the Chemical and Physical Properties of **Acetophenone Oxime**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetophenone oxime (C₈H₉NO) is a significant organic compound with diverse applications in synthetic chemistry, serving as a crucial intermediate in the production of various nitrogen-containing molecules.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **acetophenone oxime**, detailed experimental protocols for its synthesis and characterization, and visual representations of its molecular structure and reaction pathways. All quantitative data is presented in structured tables for clarity and comparative analysis.

Introduction

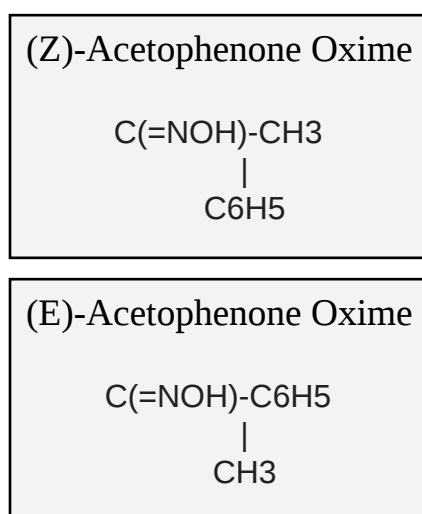
Acetophenone oxime, systematically named (NE)-N-(1-phenylethylidene)hydroxylamine, is a ketoxime derived from acetophenone.^{[1][2]} Its structure, featuring a C=N-OH functional group, allows for geometric isomerism and a range of chemical transformations, making it a versatile building block in organic synthesis.^{[1][3]} This document aims to be a thorough resource for professionals requiring detailed information on **acetophenone oxime** for research and development purposes.

Chemical Properties

Acetophenone oxime is a solid, slightly soluble substance that appears as a white to light yellow crystalline powder at room temperature.[3][4][5] It is known to be sensitive to air and moisture.[6][7] The compound is incompatible with strong oxidizing agents, acids, and alkali compounds.[4][5] Upon decomposition, it can release toxic fumes and gases, including nitrogen oxides.[4]

2.1. Structure and Isomerism

The molecular formula for **acetophenone oxime** is C_8H_9NO , with a molecular weight of 135.16 g/mol.[3] A key characteristic of **acetophenone oxime** is its ability to exist as two geometric isomers: E and Z.[3] The E-isomer, where the hydroxyl group and the phenyl group are on opposite sides of the $C=N$ double bond, is the predominant form.[3] Nuclear Magnetic Resonance (NMR) studies have indicated that **acetophenone oxime** typically forms as a mixture of E and Z isomers in an approximate 8:1 ratio.[3][8]



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Caption: Geometric Isomers of **Acetophenone Oxime**.

2.2. Reactivity

The oxime functional group in **acetophenone oxime** is relatively stable to hydrolysis compared to imines.[3] This increased stability is attributed to the inductive effect of the oxygen atom.[3] The compound can undergo various reactions, including the Beckmann rearrangement, which is a significant transformation for producing amides.[1]

Physical Properties

A summary of the key physical properties of **acetophenone oxime** is presented in the table below.

Property	Value	References
Molecular Formula	C8H9NO	[3]
Molecular Weight	135.16 g/mol	[3]
Appearance	White to light yellow crystalline powder	[3][6]
Melting Point	55-60 °C	[4][6][9][10]
Boiling Point	118-120 °C at 20 mmHg	[4][6][9][10]
~245 °C at standard pressure	[2][3][11]	
Density	1.11 g/mL at 25 °C	[3][4][6][9][10]
Water Solubility	Slightly soluble	[3][5][6][7][12]
Solubility in Organic Solvents	Soluble in ethyl alcohol	[3][7][12]
pKa	11.43 ± 0.70 (Predicted)	[5][6]
Vapor Pressure	0.0157 mmHg at 25°C	[6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **acetophenone oxime**.

Technique	Key Features	References
IR Spectroscopy	- OH stretch around 3212 cm ⁻¹ - C=N stretch around 1497 cm ⁻¹	[8] [13]
¹ H NMR Spectroscopy	- Signals for both E and Z isomers are observed.- For the major (E) isomer, the OH proton appears as a singlet around 11.24 ppm, aromatic protons between 7.32-7.65 ppm, and the methyl protons as a singlet around 2.15 ppm.	[8] [13]
¹³ C NMR Spectroscopy	- Distinct signals for the carbons of the phenyl ring, the methyl group, and the C=N group.	[14] [15] [16]
Mass Spectrometry	- Molecular ion peak (M ⁺) observed at m/z 135.	[8] [13] [17]

Experimental Protocols

5.1. Synthesis of **Acetophenone Oxime**

The most common method for synthesizing **acetophenone oxime** is the reaction of acetophenone with hydroxylamine hydrochloride in the presence of a base.[\[18\]](#)

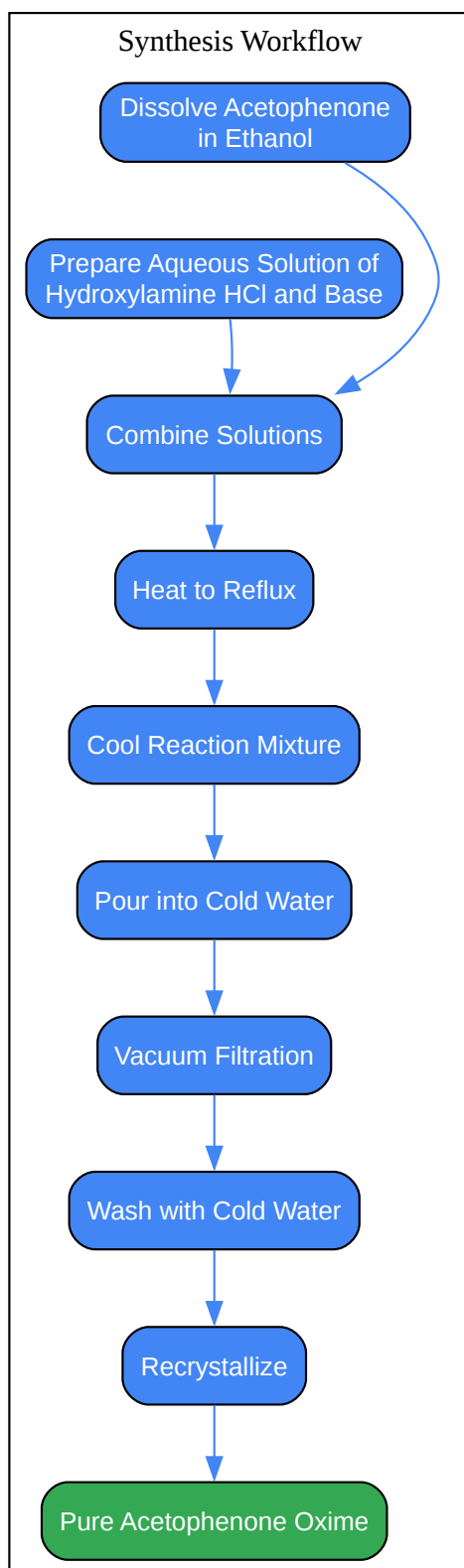
5.1.1. Materials and Equipment

- Acetophenone
- Hydroxylamine hydrochloride
- Sodium acetate trihydrate[\[18\]](#) or Potassium hydroxide[\[3\]](#)[\[19\]](#)
- Ethanol[\[18\]](#) or Methanol[\[20\]](#)

- Water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Beakers
- Buchner funnel and filter paper
- Ice bath

5.1.2. General Procedure

- In a round-bottom flask, dissolve acetophenone in ethanol.[18]
- In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride and a base (e.g., sodium acetate trihydrate).[18][21]
- Add the aqueous solution to the ethanolic solution of acetophenone.[18]
- Heat the mixture to reflux for a specified period (e.g., 20 minutes to 1 hour).[18][19]
- Monitor the reaction for completion.
- After cooling, pour the reaction mixture into cold water to precipitate the product.[21]
- Collect the crude **acetophenone oxime** by vacuum filtration.[18]
- Wash the solid with cold water.[19]
- The crude product can be purified by recrystallization from a suitable solvent such as petroleum ether.[19]



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Caption: Experimental Workflow for **Acetophenone Oxime** Synthesis.

5.2. Determination of Solubility (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound.[\[22\]](#)

5.2.1. Materials and Equipment

- **Acetophenone oxime**
- Selected solvent (e.g., water, ethanol)
- Vials with screw caps
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

5.2.2. Procedure

- Add an excess amount of **acetophenone oxime** to a vial containing a known volume of the solvent to ensure a saturated solution is formed.[\[23\]](#)
- Seal the vial and place it in a constant temperature shaker bath.[\[23\]](#)
- Agitate the sample for a sufficient time (e.g., 24-48 hours) to reach equilibrium.[\[23\]](#)
- After equilibration, allow the solution to stand for a period to let the excess solid settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any undissolved solid.
- Quantify the concentration of **acetophenone oxime** in the filtrate using a calibrated analytical method.[\[23\]](#)
- The solubility is calculated from the measured concentration.[\[23\]](#)

Safety and Handling

Acetophenone oxime is harmful if swallowed and can cause serious eye damage.[24] It may also cause skin and respiratory tract irritation.[4][25] Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Store in a cool, dry, well-ventilated area away from incompatible substances.[5][7]

Applications

Acetophenone oxime serves as a valuable intermediate in organic synthesis.[1] It is used in the preparation of other organic compounds, including amides via the Beckmann rearrangement.[1] Oximes, in general, act as antioxidants and radical scavengers with applications in various industries such as textiles, plastics, and paints.[7]

Conclusion

This technical guide has provided a detailed overview of the core chemical and physical properties of **acetophenone oxime**. The tabulated data, experimental protocols, and visual diagrams offer a comprehensive resource for researchers and professionals in the fields of chemistry and drug development. A thorough understanding of these properties is essential for the effective and safe utilization of **acetophenone oxime** in various scientific applications.

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- To cite this document: BenchChem. [acetophenone oxime chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294928#acetophenone-oxime-chemical-and-physical-properties]

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